

Technical Guide: Safety, Handling, and Operational Protocols for Vonoprazan Fumarate-D3

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Compound of Interest

Compound Name: Vonoprazan Fumarate-D3

Cat. No.: B12404171

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Executive Summary

Vonoprazan Fumarate-D3 (Vonoprazan-d3) is the stable isotope-labeled analog of Vonoprazan Fumarate, a potassium-competitive acid blocker (P-CAB).^{[1][2]} It is primarily utilized as an Internal Standard (IS) in quantitative bioanalysis (LC-MS/MS) to correct for matrix effects, extraction efficiency, and ionization variability.^[2]

This guide synthesizes the Safety Data Sheet (SDS) parameters with advanced laboratory protocols. While the toxicological profile mirrors the parent compound (Vonoprazan Fumarate), the handling requirements for the D3 analog are far more stringent due to its high cost, hygroscopic nature, and the critical need to maintain isotopic integrity.

Section 1: Chemical Identity & Physicochemical Properties^[3]

The following data characterizes the reference standard. Researchers must verify the specific Certificate of Analysis (CoA) for their batch, as isotopic enrichment levels may vary.

Parameter	Technical Specification
Chemical Name	1-[5-(2-Fluorophenyl)-1-(pyridin-3-ylsulfonyl)-1H-pyrrol-3-yl]-N-(methyl-d3)methanamine fumarate
CAS Number	1260141-27-2 (Parent); D3 specific CAS often unassigned or vendor-specific
Molecular Formula	C ₁₇ H ₁₃ D ₃ FN ₃ O ₂ S[2][3][4][5] · C ₄ H ₄ O ₄
Molecular Weight	~464.5 g/mol (vs. 461.5 g/mol for parent)
Appearance	White to off-white crystalline solid
Solubility	DMSO: Soluble (>10 mg/mL); Methanol: Slightly soluble; Water: Very slightly soluble
pKa	~9.06 (Basic, protonates in acidic media)
Isotopic Purity	Typically ≥99% Deuterium enrichment

Section 2: Hazard Identification (GHS Classification)

[2][6][7]

Although **Vonoprazan Fumarate-D3** is a research chemical, it shares the bioactive hazard profile of its parent pharmaceutical compound. It is not classified as a controlled substance but is a potent bioactive agent.[2]

GHS Label Elements[2][6][7]

- Signal Word: WARNING
- Pictograms: Exclamation Mark (GHS07)

Hazard Statements

- H315: Causes skin irritation.[2][6][7]
- H319: Causes serious eye irritation.[2][6][7]

- H335: May cause respiratory irritation.[2][6][7][8]

Precautionary Statements (Prevention & Response)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][9]
- P280: Wear protective gloves/eye protection/face protection.[2][6][7]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[2][6]
Remove contact lenses if present and easy to do.[2][6][7] Continue rinsing.[2][6][7][9][10]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[6][7]

Section 3: Specialized Handling & Storage (Expertise & Experience)[2]

Handling deuterated standards requires protocols that go beyond standard safety to ensure analytical integrity.

Hygroscopicity & Hydrolysis Risks

Vonoprazan Fumarate is a salt and exhibits hygroscopicity.[2][3] Moisture absorption alters the effective mass, leading to weighing errors that propagate as quantitative bias in LC-MS assays.

- Protocol: Allow the vial to equilibrate to room temperature in a desiccator before opening. This prevents condensation of atmospheric moisture onto the cold solid.[2]
- Storage: Store at -20°C in a sealed container with desiccant.

Isotopic Stability & Exchange

The deuterium label in Vonoprazan-D3 is typically located on the N-methyl group (N-CD₃).[2]

- Risk: While C-D bonds are generally stable, exposure to extreme pH or radical initiators can degrade the molecule.
- Solvent Choice: Avoid protic solvents (like water or methanol) for long-term stock storage if possible, though they are acceptable for working solutions.[2] DMSO is the preferred solvent

for primary stock solutions due to its high solubility and lack of exchangeable protons.

Photostability

Vonoprazan is light-sensitive.[2] Photodegradation can lead to the formation of impurities that may interfere with MS detection.

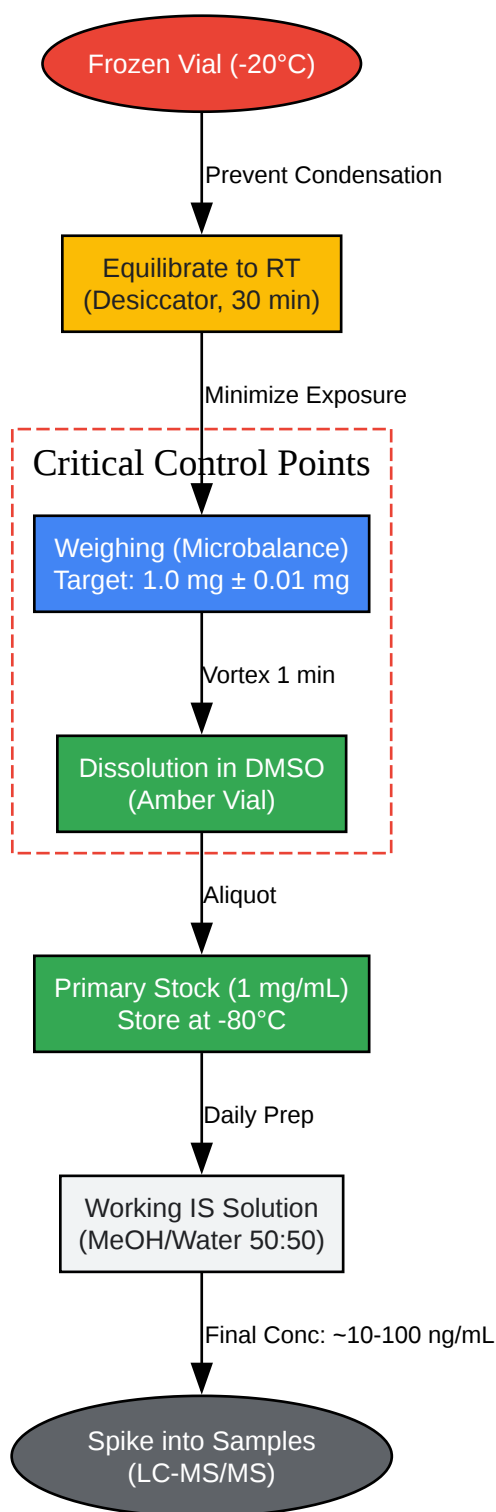
- Requirement: Use amber borosilicate glass vials for all stock and working solutions. Perform weighing operations away from direct sunlight or high-intensity UV sources.[2]

Section 4: Operational Protocol: Preparation of Internal Standard

This protocol ensures the creation of a self-validating Internal Standard (IS) stock for LC-MS/MS.[2]

Workflow Diagram (Logic Flow)

The following diagram illustrates the critical control points in the preparation of the IS to prevent cross-contamination and degradation.



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Figure 1: Critical workflow for handling **Vonoprazan Fumarate-D3** to ensure mass accuracy and stability.

Step-by-Step Methodology

Step 1: Preparation of Primary Stock (1.0 mg/mL)

- **Equilibration:** Remove the Vonoprazan-D3 vial from the freezer (-20°C) and place it in a desiccator for 30 minutes to reach room temperature.
- **Weighing:** Using a calibrated microbalance (5-digit precision), weigh approximately 1.0 mg of the substance into a tared 2 mL amber glass vial. Record the exact mass (e.g., 1.02 mg).
- **Dissolution:** Calculate the volume of DMSO (Dimethyl sulfoxide) required to achieve exactly 1.0 mg/mL (free base equivalent).
 - **Correction Factor:** Account for the fumarate salt and purity.
 - [\[2\]](#)
- **Mixing:** Vortex for 1 minute until fully dissolved. Sonication is generally not required for DMSO but can be used for 30 seconds if necessary.[\[2\]](#)

Step 2: Storage of Stock

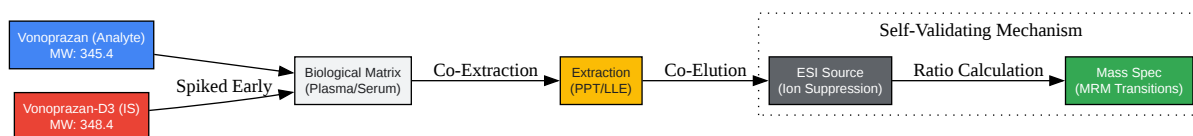
- Divide the Primary Stock into small aliquots (e.g., 50 µL) in amber cryovials.
- Store at -80°C (preferred) or -20°C. Stability is typically >1 year at -80°C.[\[2\]](#)
- Do not refreeze aliquots more than twice.

Step 3: Working Solution (Daily Prep)

- Thaw one aliquot of Primary Stock.[\[2\]](#)
- Dilute with Methanol:Water (50:50 v/v) to reach the target IS concentration (typically 10–100 ng/mL depending on the assay sensitivity).[\[2\]](#)
- Keep this solution on ice or in a refrigerated autosampler (4°C) during use. Discard after 24 hours.

Section 5: LC-MS/MS Mechanistic Logic[2]

Understanding why Vonoprazan-D3 is used confirms the necessity of the rigorous handling described above.



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Figure 2: The role of Vonoprazan-D3 in correcting matrix effects. The IS co-elutes with the analyte, experiencing the exact same ionization suppression/enhancement, thus normalizing the quantitative result.

Section 6: Emergency Response & Disposal

First Aid Measures

- Eye Contact: Immediately flush with water for 15 minutes.[2][9][11] Consult a physician.
- Skin Contact: Wash with soap and water.[2][6][9] Remove contaminated clothing.[2][6][9][11]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.[9]

Spill Cleanup

- Evacuate: Clear the immediate area.
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. A P95 respirator is recommended if dust is generated.[2]
- Containment: Dampen a paper towel with water (to prevent dust) and wipe up the spill.[2]
- Cleaning: Clean the surface with a soap solution followed by ethanol.[2]

Waste Disposal[9]

- Dispose of solid waste and solvent residues in accordance with local environmental regulations (e.g., RCRA in the US).
- Classify as Hazardous Chemical Waste (Toxic/Irritant).[2]
- Do not flush down the drain.[2][8][9]

References

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